

An In-depth Technical Guide to 2-Phenylquinoline-7-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Phenylquinoline-7-carboxylic acid

Cat. No.: B1356969

[Get Quote](#)

This technical guide provides a comprehensive overview of **2-Phenylquinoline-7-carboxylic acid**, tailored for researchers, scientists, and drug development professionals. The document details its chemical identity, synthesis protocols, physicochemical properties, and known biological activities, with a focus on data presentation and experimental methodologies.

Chemical Identity

IUPAC Name: **2-phenylquinoline-7-carboxylic acid**

Synonyms:

- 2-Phenyl-7-quinolinecarboxylic acid
- CAS RN: 841297-69-6

Physicochemical Properties

A summary of the key physicochemical properties of **2-Phenylquinoline-7-carboxylic acid** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₁ NO ₂	N/A
Molecular Weight	249.27 g/mol	N/A
CAS Number	841297-69-6	N/A

Synthesis and Experimental Protocols

The synthesis of **2-Phenylquinoline-7-carboxylic acid** can be achieved through a two-step process involving the formation of its aldehyde precursor, 2-Phenylquinoline-7-carbaldehyde, followed by oxidation.

Synthesis of 2-Phenylquinoline-7-carbaldehyde via Vilsmeier-Haack Reaction

This protocol describes the formylation of 2-phenylquinoline to yield 2-Phenylquinoline-7-carbaldehyde.[\[1\]](#)

Materials:

- 2-Phenylquinoline
- Anhydrous N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride (POCl₃)
- Anhydrous Dichloromethane (DCM)
- Crushed ice
- Saturated sodium bicarbonate (NaHCO₃) solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

- Hexanes
- Ethyl acetate

Procedure:

- Vilsmeier Reagent Formation: In a flame-dried, two-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a nitrogen inlet, add anhydrous DMF (3.0 eq.). Cool the flask to 0 °C in an ice bath. Slowly add POCl₃ (1.1 eq.) dropwise to the DMF, maintaining the temperature at 0 °C. After the addition is complete, stir the mixture at 0 °C for an additional 30 minutes to ensure the complete formation of the Vilsmeier reagent.
- Reaction with 2-Phenylquinoline: Dissolve 2-phenylquinoline (1.0 eq.) in anhydrous DCM and add it dropwise to the reaction mixture at 0 °C.
- Reaction Progression: After the addition of the 2-phenylquinoline solution, allow the reaction mixture to slowly warm to room temperature and then heat to reflux (approximately 40-50 °C). Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 4-8 hours).
- Work-up: Once the reaction is complete, cool the mixture to room temperature and carefully pour it onto crushed ice with vigorous stirring to hydrolyze the intermediate iminium salt.
- Neutralization and Extraction: Neutralize the acidic aqueous mixture by the slow addition of a saturated NaHCO₃ solution until the pH is approximately 7-8. Transfer the mixture to a separatory funnel and extract the product with DCM (3 x 50 mL).
- Drying and Concentration: Combine the organic layers and wash with saturated brine solution (1 x 50 mL). Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of hexanes and ethyl acetate) to obtain pure 2-Phenylquinoline-7-carbaldehyde.

Oxidation of 2-Phenylquinoline-7-carbaldehyde to 2-Phenylquinoline-7-carboxylic acid

The aldehyde precursor can be oxidized to the corresponding carboxylic acid. Under basic conditions, especially in the presence of atmospheric oxygen, 2-Phenylquinoline-7-carbaldehyde can be converted to **2-phenylquinoline-7-carboxylic acid**.^[2] A general protocol for this oxidation is as follows:

Materials:

- 2-Phenylquinoline-7-carbaldehyde
- A suitable solvent (e.g., ethanol, dioxane, or a mixture with water)
- A base (e.g., sodium hydroxide or potassium hydroxide)
- An oxidizing agent (e.g., potassium permanganate, chromium trioxide, or atmospheric oxygen over a prolonged period)
- Hydrochloric acid (HCl) for acidification
- Deionized water

Procedure:

- **Dissolution:** Dissolve 2-Phenylquinoline-7-carbaldehyde in a suitable solvent in a round-bottom flask.
- **Basification:** Add an aqueous solution of a base (e.g., NaOH) to the reaction mixture.
- **Oxidation:** While stirring, add the oxidizing agent portion-wise, monitoring the reaction temperature. Alternatively, for air oxidation, the basic solution can be stirred vigorously in an open flask for an extended period. The reaction progress should be monitored by TLC or HPLC.
- **Work-up:** Once the reaction is complete, cool the mixture and, if a solid precipitate (e.g., MnO₂ from permanganate oxidation) is present, filter it off.

- Acidification: Carefully acidify the filtrate with HCl until the pH is acidic, which will precipitate the **2-Phenylquinoline-7-carboxylic acid**.
- Isolation and Purification: Collect the precipitate by filtration, wash with cold deionized water, and dry under vacuum. The crude product can be further purified by recrystallization from a suitable solvent (e.g., ethanol or acetic acid).

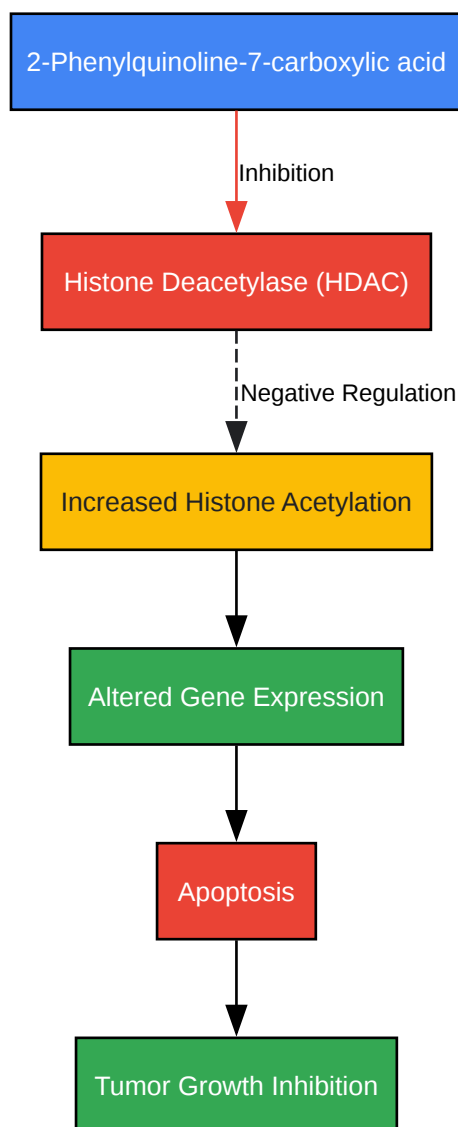
Biological Activity and Signaling Pathways

While specific biological data for **2-Phenylquinoline-7-carboxylic acid** is limited, the 2-phenylquinoline scaffold is a well-established pharmacophore with a diverse range of biological activities.

Biological Activity	Description	Relevant Derivatives
Anticancer	Derivatives of 2-phenylquinoline-4-carboxylic acid have been identified as inhibitors of histone deacetylases (HDACs), which can lead to the induction of apoptosis in cancer cells.[3][4]	2-substituted phenylquinoline-4-carboxylic acid derivatives
Antiviral	Certain 2-phenylquinoline analogues have demonstrated broad-spectrum anti-coronavirus activity, potentially through the inhibition of viral helicase.[5]	2-phenylquinoline analogues
Antimicrobial	The 2-phenylquinoline core is present in compounds with antibacterial properties.	2-aryl-quinoline-4-carboxylic acid derivatives

Potential Signaling Pathway: HDAC Inhibition and Apoptosis

Based on the known activity of related compounds, **2-Phenylquinoline-7-carboxylic acid** may exert anticancer effects through the inhibition of HDACs, leading to the activation of apoptotic pathways. A generalized schematic of this potential mechanism is provided below.

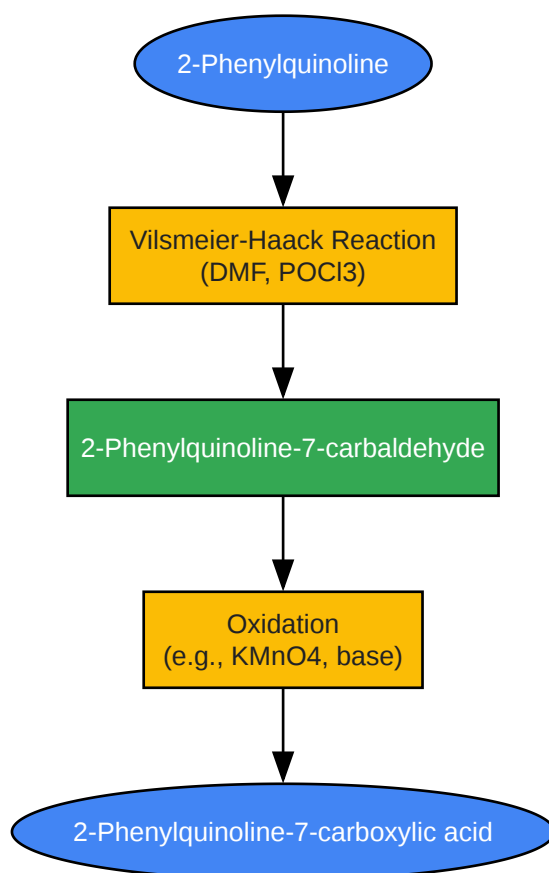


[Click to download full resolution via product page](#)

Caption: Potential mechanism of action via HDAC inhibition.

Experimental Workflows

The following diagram illustrates the logical workflow for the synthesis of **2-Phenylquinoline-7-carboxylic acid**.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2-Phenylquinoline-7-carboxylic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Frontiers | Discovery of 2-Phenylquinoline-4-Carboxylic Acid Derivatives as Novel Histone Deacetylase Inhibitors [frontiersin.org]

- 4. Discovery of 2-Phenylquinoline-4-Carboxylic Acid Derivatives as Novel Histone Deacetylase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Discovery of 2-Phenylquinolines with Broad-Spectrum Anti-coronavirus Activity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Phenylquinoline-7-carboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1356969#2-phenylquinoline-7-carboxylic-acid-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com